

Application of Metanil Yellow in Textile Dyeing Processes: Application Notes and Protocols

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Compound of Interest

Compound Name: *Metanil yellow*

Cat. No.: *B10817201*

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Introduction

Metanil yellow, also known as Acid Yellow 36, is a monoazo acid dye widely used in the textile industry for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.^{[1][2]} Its popularity stems from its vibrant yellow hue, good water solubility, and cost-effectiveness.^[1] As an anionic dye, its coloration mechanism relies on the formation of ionic bonds with the protonated amino groups present in the fiber structure under acidic conditions. This document provides detailed application notes and experimental protocols for the use of **Metanil yellow** in textile dyeing, along with data on its performance and fastness properties.

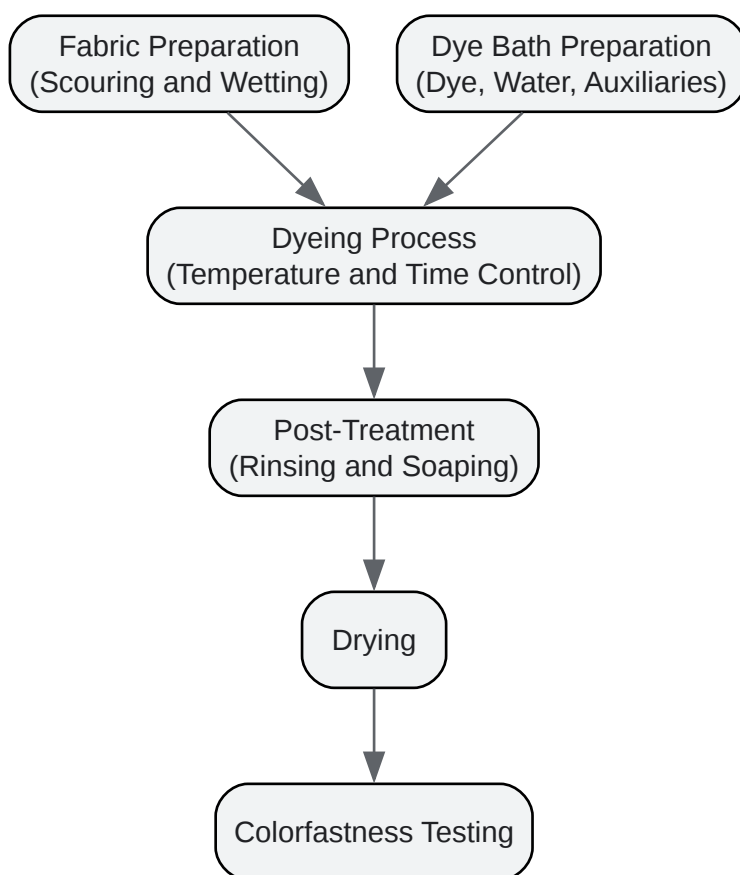
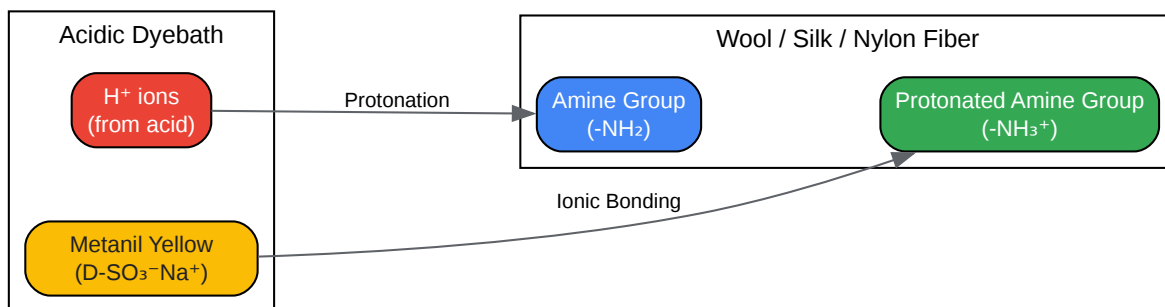
Chemical and Physical Properties

Metanil yellow is the sodium salt of 3-[(4-anilinophenyl)diazenyl]benzenesulfonic acid. Its chemical structure and properties are summarized below.

Property	Value
CI Name	Acid Yellow 36
CI Number	13065
CAS Number	587-98-4
Molecular Formula	C ₁₈ H ₁₄ N ₃ NaO ₃ S
Molecular Weight	375.38 g/mol
Appearance	Yellow to orange powder
Solubility	Soluble in water
pH Indicator Range	pH 1.2 (Red) - 2.3 (Yellow)[3]

Dyeing Mechanism on Protein and Polyamide Fibers

The application of **Metanil yellow** to wool, silk, and nylon fibers is based on the principles of acid dyeing. The dyeing process is carried out in an acidic dyebath, which protonates the free amino groups (-NH₂) in the amorphous regions of the protein (wool, silk) and polyamide (nylon) fibers, creating cationic sites (-NH₃⁺). The anionic **Metanil yellow** dye molecules (D-SO₃⁻) are then attracted to these positively charged sites, forming strong ionic bonds. Additionally, van der Waals forces and hydrogen bonds contribute to the overall dye-fiber interaction.



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- To cite this document: BenchChem. [Application of Metanil Yellow in Textile Dyeing Processes: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10817201#application-of-metanil-yellow-in-textile-dyeing-processes]

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